

Protocol for preparing a standard solution of Chromium(3+) sodium disulphate

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Compound of Interest

Compound Name: Chromium(3+) sodium disulphate

CAS No.: 86014-63-3

Cat. No.: B13732179

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Application Note: Preparation and Standardization of Chromium(III) Sodium Sulfate Solution

Abstract

This protocol details the precise preparation and validation of a Chromium(III) standard solution using Chromium(III) Sodium Sulfate Dodecahydrate (Sodium Chrome Alum).^[1] Unlike simple dissolution, this method addresses the kinetic inertness of the

complex and its propensity for hydrolysis (olation) at neutral pH.^[1] The guide includes a mandatory acidification step to ensure monomeric stability and a complexometric standardization workflow utilizing EDTA back-titration with thermal acceleration.

Introduction & Chemical Principles

Chromium(III) Sodium Sulfate ($\text{NaCr}(\text{SO})$

)

^[1]^[2]·12H

O), often called Sodium Chrome Alum, is a preferred source for trivalent chromium standards due to its relatively high purity and stability compared to the hygroscopic chromium(III) chloride.

^[1]

The Challenge: Hydrolysis and Olation

In aqueous solutions, the violet

ion is stable only at low pH.^[1] As pH rises above 4.0, protons are lost from the coordinated water molecules, leading to the formation of hydroxo-species (

).^[1] These species rapidly undergo polymerization, linking via hydroxide bridges to form inert polynuclear complexes (dimers, trimers) that are unreactive in standard titrations and precipitate as gelatinous $\text{Cr}(\text{OH})_3$

.^[1]

Expert Insight: To prevent this, this protocol requires the receiving solvent to be pre-acidified to $\text{pH} < 2.0$ before the salt is introduced. This maintains the chromium in its active, monomeric state.

Safety & Handling (E-E-A-T)

- **Toxicity Distinction:** While $\text{Cr}(\text{III})$ is significantly less toxic than hexavalent chromium $\text{Cr}(\text{VI})$, it is a skin and eye irritant.^[1] Long-term exposure guidelines (OSHA/NIOSH) must be followed.
- **Oxidation Risk:** Never mix $\text{Cr}(\text{III})$ solutions with strong oxidizing agents (e.g., permanganate, persulfate) in alkaline conditions without containment, as this converts it to the highly carcinogenic $\text{Cr}(\text{VI})$.^[1]
- **PPE:** Nitrile gloves, safety goggles, and a lab coat are mandatory. Work in a fume hood if handling concentrated acid stocks.

Materials & Equipment

Component	Specification	Purpose
Reagent	Chromium(III) Sodium Sulfate Dodecahydrate (NaCr(SO) [1][2]·12H O)	Primary solute (Purity >99%)
Solvent	Deionized Water (Type I, 18.2 MΩ[1]-cm)	Dissolution medium
Stabilizer	Sulfuric Acid (H SO) , Concentrated	Prevents hydrolysis/precipitation
Titrant A	EDTA Disodium Salt (0.05 M Standardized)	Primary complexing agent
Titrant B	Zinc Sulfate (0.05 M Standardized)	Back-titrant
Buffer	Acetate Buffer (pH 5.[1]5)	Optimizes complexation pH
Indicator	Xylenol Orange (0.1% w/v in water)	Endpoint detection (Yellow Red)

Protocol: Preparation of 0.05 M Cr(III) Stock Solution

Target Volume: 1.0 Liter Target Concentration: 0.05 M Molar Mass (NaCr(SO

)

[1]·12H

O): 483.25 g/mol [1]

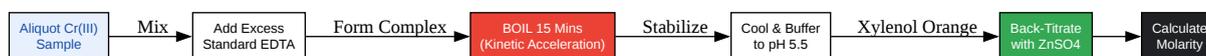
Step-by-Step Methodology

- Pre-Acidification:
 - Add approximately 800 mL of Deionized Water to a 1000 mL beaker.
 - Slowly add 2.8 mL of concentrated H₂SO₄ (approx. 0.05 M final acid concentration).
 - Reasoning: Acidifying the water before adding the solid prevents localized high-pH zones that could trigger irreversible adsorption on the crystal surface.
- Weighing:
 - Calculate the required mass:
[1]
 - Weigh 24.16 g ± 0.01 g of Chromium(III) Sodium Sulfate.[1]
- Dissolution:
 - Add the solid to the acidified water.
 - Stir magnetically at room temperature. The solution should turn a characteristic violet-blue.
 - Note: If the solution appears green, it indicates the formation of sulfato-complexes due to heat or excess acid. This is reversible but may affect speciation studies. Keep cool.
- Final Dilution:
 - Transfer quantitatively to a 1000 mL Class A Volumetric Flask.
 - Dilute to the mark with Deionized Water.[3][4][5]
 - Invert 20 times to mix.

Protocol: Standardization via EDTA Back-Titration[1]

Direct titration of Cr(III) with EDTA is impossible at room temperature because the complex is kinetically inert (ligand exchange rate).^[1] We must use heat to force the EDTA exchange, then back-titrate the excess EDTA.

Workflow Diagram



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Figure 1: Kinetic acceleration workflow for Chromium(III) standardization.

Experimental Steps

- Aliquot: Pipette 25.0 mL of the prepared Cr(III) solution into a 250 mL Erlenmeyer flask.
- Excess EDTA: Add 50.0 mL of standardized 0.05 M EDTA solution.
- Thermal Complexation (Critical Step):
 - Bring the mixture to a gentle boil on a hot plate.
 - Boil for 15 minutes. The color will shift from violet-blue to a deep red-violet (Cr-EDTA complex).^[1]
 - Why: Boiling provides the activation energy required to displace the tightly bound water ligands with EDTA.
- Buffering:
 - Cool the flask to room temperature.
 - Add 10 mL of Acetate Buffer (pH 5.5).
 - Check pH; adjust if necessary with dilute NaOH or H

SO

to pH 5.0–6.0.

- Titration:
 - Add 3-4 drops of Xylenol Orange indicator.^[6] The solution will be yellow (color of free indicator at this pH).^[1]
 - Titrate with standardized 0.05 M Zinc Sulfate (ZnSO₄).^[1]
 - Endpoint: Sharp color change from Yellow to Red/Magenta (formation of Zn-Indicator complex).

Calculation

^[1]

Where:

- = Volume of EDTA added (50 mL)^[1]
- = Volume of Zinc titrant used^[1]
- = Volume of Chromium aliquot (25 mL)^[1]

Storage and Stability

- Shelf Life: 6 months if strictly acidified.
- Container: High-Density Polyethylene (HDPE) or Polypropylene (PP) bottles.^[1] Avoid glass for long-term storage of trace standards (though acceptable for 0.05 M) to prevent ion exchange with glass surface.^[1]
- Monitoring: Visually inspect for turbidity. Any cloudiness indicates hydrolysis (Cr(OH)₃ precipitation); discard immediately if observed.^[1]

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Precipitate forms during prep	pH too high (>4.[1]0)	Ensure water is acidified before adding salt.
Solution is Green instead of Violet	Heat-induced isomerism or Cl ⁻ coordination	Solution is usable but speciation has changed. Avoid heating during dissolution.
No endpoint in titration	Incomplete complexation	Boil longer (minimum 15 mins). Ensure pH is 5.0-6.0 before titrating.
Drifting endpoint	Cr-EDTA kinetics	Ensure solution is fully cooled before back-titration.

References

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